

2-EthylNaphthalene-d5 molecular weight and formula

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Compound of Interest

Compound Name: 2-EthylNaphthalene-d5

Cat. No.: B566710

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An In-depth Technical Guide to 2-EthylNaphthalene-d5

This technical guide provides a detailed overview of the core physicochemical properties of **2-EthylNaphthalene-d5**, a deuterated form of 2-ethylnaphthalene. This document is intended for researchers, scientists, and professionals in drug development and analytical chemistry who utilize stable isotope-labeled compounds as internal standards or tracers in quantitative studies.

Core Physicochemical Properties

2-EthylNaphthalene-d5 is a synthetic isotopologue of 2-ethylnaphthalene where five hydrogen atoms on the ethyl group have been replaced with deuterium. This isotopic substitution is crucial for its application in mass spectrometry-based analytical methods, as it provides a distinct mass shift from its unlabeled counterpart while maintaining similar chemical and physical behaviors.

Data Summary

The fundamental molecular and physical characteristics of **2-EthylNaphthalene-d5** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C12H7D5
Molecular Weight	161.25 g/mol [1]
Exact Mass	161.125 Da[1]
CAS Number	1219805-14-7[1]
Chemical Name	2-(1,1,2,2,2-pentadeuterioethyl)naphthalene[1]

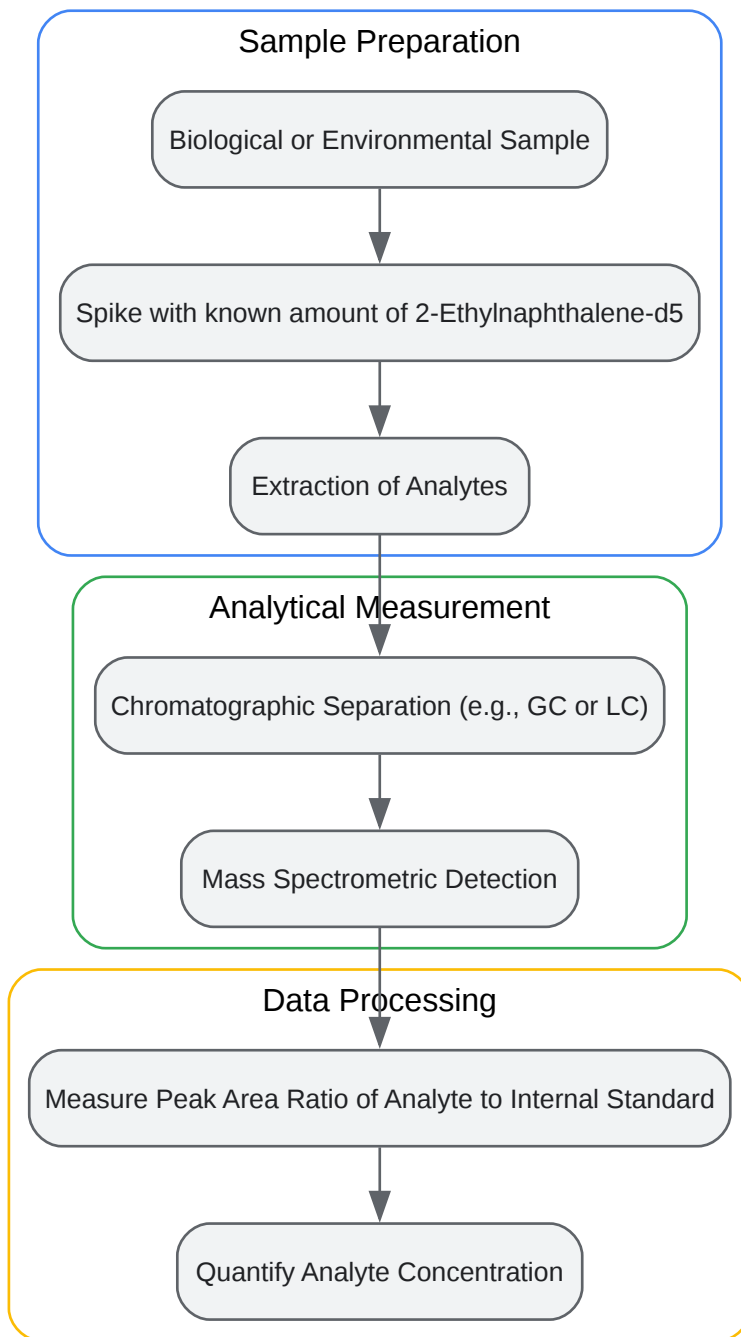
Experimental Context and Applications

Deuterated compounds like **2-Ethynaphthalene-d5** are primarily used as internal standards in quantitative analysis, particularly in chromatography and mass spectrometry. The substitution with deuterium can sometimes influence the pharmacokinetic and metabolic properties of a compound[1]. Therefore, understanding these potential effects is a consideration during drug development[1].

Experimental Workflow: Isotope Dilution Mass Spectrometry

The primary application for **2-Ethynaphthalene-d5** is in isotope dilution mass spectrometry (IDMS), a highly accurate method for quantifying analytes. A typical workflow is outlined below.

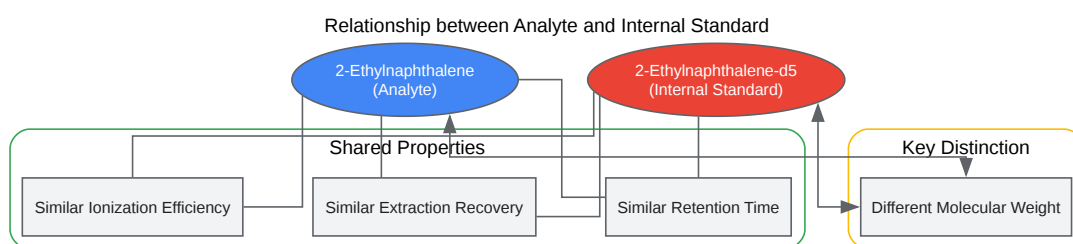
General Workflow for Isotope Dilution Mass Spectrometry

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Caption: A generalized workflow for quantitative analysis using an isotopically labeled internal standard.

Logical Relationship: Analyte and Internal Standard

The core principle of using an isotopically labeled internal standard is the chemical similarity between the analyte (unlabeled compound) and the standard (labeled compound). This ensures that they behave almost identically during sample preparation and analysis, correcting for variations in extraction efficiency and instrument response.



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Caption: The relationship between the analyte and its deuterated internal standard.

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References

- 1. 2-Ethyl-naphthalene-d5 | Isotope-Labeled Compounds | 1219805-14-7 | Invivochem [invivochem.com]

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